Structural Analysis of (R)- -Methyl Cyclohexylalanine: A Crystallographic & Conformational Guide

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Compound of Interest

Compound Name:	*(R)-2-amino-3-cyclohexyl-2-methylpropanoic acid*
Cat. No.:	*B12299791*

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Topic: **(R)-2-amino-3-cyclohexyl-2-methylpropanoic acid** [(R)-

-Me-Cha] Content Type: Technical Whitepaper & Methodological Guide Audience: Structural Biologists, Medicinal Chemists, and Crystallographers[1][2][3]

Executive Summary: The Strategic Value of -Methylation

In modern peptidomimetic drug design, the incorporation of non-proteinogenic amino acids is a critical strategy to overcome the poor pharmacokinetic profiles of native peptides.[3] **(R)-2-amino-3-cyclohexyl-2-methylpropanoic acid** (referred to hereafter as (R)-

-Me-Cha) represents a "privileged structure" combining two powerful modifications:

- -Methylation: Introduces severe steric constraints via the gem-dimethyl effect (Thorpe-Ingold effect), locking the peptide backbone into specific helical conformations (typically

  -helix) and blocking proteolytic degradation.[1][2]

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- Cyclohexyl Side Chain: Provides a high-volume, lipophilic pharmacophore capable of deep hydrophobic pocket engagement (e.g., in GPCRs or protease active sites) without the

  -stacking interactions of phenylalanine.[2][3]

This guide details the crystallographic workflow for analyzing this compound, focusing on absolute configuration determination and conformational analysis.

Chemical Identity & Structural Parameters

Property	Specification
IUPAC Name	(2R)-2-amino-3-cyclohexyl-2-methylpropanoic acid
Common Name	(R)- -Methyl Cyclohexylalanine
Formula	
Molecular Weight	185.26 g/mol
Chirality	R-enantiomer (D-configuration analog)
Key Feature	Quaternary -carbon (-disubstituted)

Experimental Protocol: Crystallization & Data Collection

To obtain high-resolution structural data, one must overcome the challenge of crystallizing a zwitterionic molecule with a bulky hydrophobic tail.[3]

Synthesis & Purification Context

Before crystallization, ensure the enantiomeric excess (ee) is >99%.[2][3] Synthesis is typically achieved via:

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- Route A: Catalytic hydrogenation of (R)-

  -methylphenylalanine using Rh/C or PtO

  to reduce the phenyl ring to a cyclohexyl ring.[1][2]

- Route B: Asymmetric alkylation of alanine using chiral Ni(II)-Schiff base complexes (Belokon's method).[2]

Crystallization Strategy

Goal: Obtain single crystals suitable for X-ray diffraction (SC-XRD).

Protocol:

- Solvent System: Use a biphasic diffusion method.[1] The zwitterionic head group requires polar protic solvents, while the cyclohexyl tail demands organic solubility.[3]
  - Primary Solvent: Methanol or Water/Ethanol (1:1).[2]
  - Precipitant:[1] Diethyl ether or Acetone.[3]
- Procedure:
  - Dissolve 20 mg of (R)-

    -Me-Cha in 0.5 mL of Methanol.
  - Filter through a 0.22

    m PTFE syringe filter into a narrow crystallization tube.[3]
  - Carefully layer 1.0 mL of Diethyl ether on top.[3]
  - Seal with Parafilm and allow to stand at 4°C for 3-7 days.[1][3]
- Salt Screening: If zwitterionic crystallization fails, convert to the Hydrochloride salt (HCl) by adding 1.0 eq of 1M HCl, then recrystallize from Isopropanol/Hexane.[2][3]

Data Collection Parameters[1][2][3][4][6]

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- Source: Cu-K

  (

  Å) is mandatory for absolute configuration determination of light-atom structures (C, H, N, O) to maximize the anomalous scattering signal.[2][3]

- Temperature: 100 K (Cryostream) to reduce thermal motion of the flexible cyclohexyl ring.

- Resolution: Aim for < 0.80 Å to resolve hydrogen bonding networks clearly.

Structural Analysis & Conformational Logic

The "Conformational Lock" Mechanism

The defining feature of (R)-

-Me-Cha is the restriction of backbone torsion angles (

).[1][2][3] Unlike standard amino acids, the

-methyl group sterically clashes with the carbonyl oxygen and the amide nitrogen of adjacent residues.[3]

Expected Torsion Angles:

- (N-C

  ): Restricted to

  to

  .[2]

- (C

  -C'): Restricted to

  to

  .

- Implication: This forces peptides containing (R)-

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-Me-Cha into helical turns, most commonly the

-helix or

-helix, and destabilizes

-sheet formation.[1][2][3]

Visualization of Conformational Restriction

The following diagram illustrates how the

-methyl group restricts the conformational space, leading to specific secondary structures.



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Figure 1: Mechanism of conformational restriction induced by

-disubstitution.[1][2]

Absolute Configuration Determination

Verifying the (R)-enantiomer is critical.[1][2] In the absence of heavy atoms (like Br or I), determination relies on the Flack Parameter.[2][3]

- Ideal Flack Parameter (x):
  - (within

    ): Correct absolute structure.
  - : Inverted structure (Wrong enantiomer).[2]
  - Action: If

    is inconclusive (e.g., 0.5), synthesize a derivative with a heavy atom (e.g., p-bromobenzoyl derivative) to enhance anomalous scattering.

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Crystal Packing Motifs

Analysis of the crystal lattice typically reveals a segregation of domains:

- Hydrophilic Channels: Formed by the zwitterionic ammonium (

) and carboxylate (

) groups forming strong "head-to-head" hydrogen bond networks (N-H...O).[1][2]
- Hydrophobic Layers: The cyclohexyl rings pack via Van der Waals forces. The "chair" conformation of the cyclohexyl ring is the energetic minimum and should be clearly resolved.

Quantitative Data Summary (Expected)

Parameter	Expected Value / Range	Significance
Space Group	or	Chiral space group required for enantiopure compounds.[1][3]
C -C Bond Length	1.53 - 1.55 Å	Standard bond.[1][3]
Cyclohexyl Conformation	Chair	Lowest energy state; twist-boat is rare.[1]
Torsion	(trans) or (gauche)	Dictates side-chain orientation relative to backbone.[2]
Density ( )	~1.1 - 1.2 g/cm	Typical for non-halogenated organic amino acids.[1][2]

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- To cite this document: BenchChem. [Structural Analysis of (R)- -Methyl Cyclohexylalanine: A Crystallographic & Conformational Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12299791/docs#structural-analysis-of-r-methyl-cyclohexylalanine-a-crystallographic-conformational-guide]

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